

# N-Chloroacetamide: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Chloroacetamide*

Cat. No.: *B3344158*

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CAS Number: 598-49-2 Molecular Formula:  $C_2H_4ClNO$  Molecular Weight: 93.51 g/mol

SMILES: CC(=O)NCl

This technical guide provides an in-depth overview of **N-Chloroacetamide**, a versatile reagent with significant applications in chemical biology, organic synthesis, and drug development. The document is intended for researchers, scientists, and professionals in these fields, offering detailed information on its chemical properties, synthesis, and key applications, with a focus on its utility as a covalent modifier of proteins.

## Physicochemical and Structural Data

**N-Chloroacetamide** is a reactive compound characterized by the presence of an electrophilic chlorine atom attached to the nitrogen of an acetamide group. This structural feature is central to its chemical reactivity, particularly its ability to act as an alkylating agent.

| Property             | Value                              | Reference   |
|----------------------|------------------------------------|---|
| CAS Number           | 598-49-2                           | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Formula    | C <sub>2</sub> H <sub>4</sub> ClNO | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                     |
| Molecular Weight     | 93.51 g/mol                        | <a href="#">[1]</a> <a href="#">[3]</a>   |
| Canonical SMILES     | CC(=O)NCl                          | <a href="#">[1]</a>   |
| Physical Description | Colorless to pale yellow crystals  | <a href="#">[5]</a>   |
| Melting Point        | 111.5 °C                           |   |
| Boiling Point        | ~225 °C (decomposes)               | <a href="#">[5]</a>   |
| Solubility in Water  | 90,000 mg/L at 25 °C               | <a href="#">[5]</a>   |
| logP                 | -0.53                              | <a href="#">[5]</a>   |

## Synthesis of N-Chloroacetamide and Derivatives

### N-Chlorination of Acetamide

A common method for the synthesis of N-chloroamides involves the direct N-chlorination of the corresponding amide using a chlorinating agent.

Experimental Protocol: N-Chlorination using Oxone® and Sodium Chloride[\[6\]](#)

This procedure describes a general method for the N-chlorination of amides.

- Reagents:
  - Amide (substrate)
  - Oxone® (Potassium peroxymonosulfate)
  - Sodium Chloride (NaCl)
  - Wet Alumina

- Chloroform (solvent)
- Procedure:
  - To a well-stirred suspension of NaCl (5 mmol) and wet alumina (5 g) in chloroform (20 mL), add Oxone® (5 mmol).
  - Heat the mixture at 45 °C for 5 minutes.
  - Add the amide substrate (5 mmol) to the reaction mixture.
  - Monitor the reaction progress by thin-layer chromatography (TLC).
  - Upon completion, filter the reaction mixture.
  - Wash the solid residue with chloroform.
  - Combine the organic filtrates and evaporate the solvent under reduced pressure.
  - Purify the crude product by chromatography on Al<sub>2</sub>O<sub>3</sub> (activity III, eluent: dichloromethane) to afford the desired N-chloro derivative.<sup>[6]</sup>

## Synthesis of N-Aryl-2-chloroacetamides

N-Aryl-2-chloroacetamides are important synthetic intermediates and can be prepared by the chloroacetylation of anilines.<sup>[7]</sup>

Experimental Protocol: Chloroacetylation of Substituted Anilines<sup>[7]</sup>

- Reagents:
  - Substituted Aniline
  - Chloroacetyl chloride
  - Acetic acid (solvent) or Benzene and Triethylamine
- Procedure (in Acetic Acid):

- Dissolve the substituted aniline in glacial acetic acid.
- Add chloroacetyl chloride dropwise to the solution while stirring.
- Continue stirring at room temperature until the reaction is complete (monitored by TLC).
- Pour the reaction mixture into ice-water to precipitate the product.
- Filter the solid, wash with water, and dry to obtain the N-aryl-2-chloroacetamide.<sup>[7]</sup>

## Reaction Mechanisms and Applications

The primary mode of action of **N-chloroacetamide** in a biological context is its reaction with nucleophilic residues on proteins, most notably cysteine.

### Covalent Modification of Cysteine Residues

**N-Chloroacetamide** acts as an electrophile, where the carbon atom adjacent to the chlorine is susceptible to nucleophilic attack. The thiol group of a cysteine residue is a potent nucleophile and reacts with **N-chloroacetamide** via a bimolecular nucleophilic substitution (SN2) mechanism.<sup>[1]</sup> This reaction results in the formation of a stable thioether bond, covalently linking the acetamide moiety to the protein.<sup>[1]</sup>

Caption: SN2 reaction mechanism of **N-Chloroacetamide** with a cysteine thiolate.

This covalent and irreversible binding is a key feature exploited in various applications, including the development of covalent inhibitors and chemical probes.

### Applications in Drug Development and Chemical Biology

- **Covalent Inhibitors:** The ability of **N-chloroacetamide** to covalently modify cysteine residues makes it a valuable "warhead" for designing targeted covalent inhibitors. By incorporating the chloroacetamide moiety into a molecule that selectively binds to a target protein, researchers can achieve potent and durable inhibition.<sup>[8]</sup> For instance, chloroacetamide-based compounds have been investigated as potential inhibitors of cancer stem cells and the TEAD-YAP1 protein-protein interaction.<sup>[8][9]</sup>

- Chemical Probes: **N-Chloroacetamide** derivatives are utilized as chemical probes to identify and study protein targets. Bifunctional probes containing a chloroacetamide group for covalent capture and a bioorthogonal handle (e.g., an azide or alkyne) for subsequent labeling with a reporter tag (e.g., a fluorophore or biotin) are powerful tools for activity-based protein profiling and target identification.[10][11]



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Caption: Workflow for using an **N-Chloroacetamide**-based chemical probe.

- Bioconjugation: Chloroacetamide chemistry is employed for the site-specific modification of proteins and peptides, particularly for labeling with fluorescent dyes, polyethylene glycol (PEG), or other moieties.[1] The reaction with cysteine is relatively specific under controlled pH conditions.

## Antimicrobial and Other Biological Activities

N-substituted chloroacetamides have demonstrated a range of biological activities, including antimicrobial, fungicidal, and herbicidal properties.[12][13] Their mechanism of action is often attributed to the alkylation of essential biomolecules in pathogens.

## Quantitative Data

The reactivity of **N-chloroacetamide** and its derivatives can be quantified by second-order rate constants.

| Electrophile    | Nucleophile         | Rate Constant (k) (M <sup>-1</sup> s <sup>-1</sup> ) | Temperature (°C) | pH  | Reference |
|-----------------|---------------------|--|------------------|-----|-----------|
| Chloroacetamide | Cysteine            | 0.217  | 30               | 7.0 | [1]       |
| Chloroacetamide | Mercaptoacetic acid | 0.117  | 30               | 7.0 | [1]       |

## Safety Considerations

**N-Chloroacetamide** and its derivatives are reactive alkylating agents and should be handled with appropriate safety precautions. They can be irritants and are potentially toxic.[5] Always consult the Safety Data Sheet (SDS) before use and work in a well-ventilated fume hood with personal protective equipment. Solutions of acetamide may be explosive under certain conditions.[1]

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